

Application Notes: Stearyl Oleate as a Hydrophobic Coating Material

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Compound of Interest

Compound Name: Stearyl oleate

Cat. No.: B097395

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Introduction

Stearyl oleate is a long-chain ester formed from the reaction of steryl alcohol and oleic acid. [1] It is a waxy, lipophilic substance primarily used in cosmetics and personal care products as an emollient, texture enhancer, and skin-conditioning agent.[2][3][4] Its molecular structure, characterized by two long hydrocarbon chains, imparts significant hydrophobicity, making it a promising candidate for creating water-repellent surfaces.[5]

These application notes provide a comprehensive overview of the use of **stearyl oleate** as a hydrophobic coating material. Potential applications in the pharmaceutical and research sectors include moisture-protective coatings for sensitive active pharmaceutical ingredients (APIs), coatings for medical devices to prevent biofouling, and the creation of controlled-release drug delivery systems. This document outlines the physicochemical properties of **stearyl oleate** and provides detailed protocols for its application and characterization.

Physicochemical Properties of Stearyl Oleate

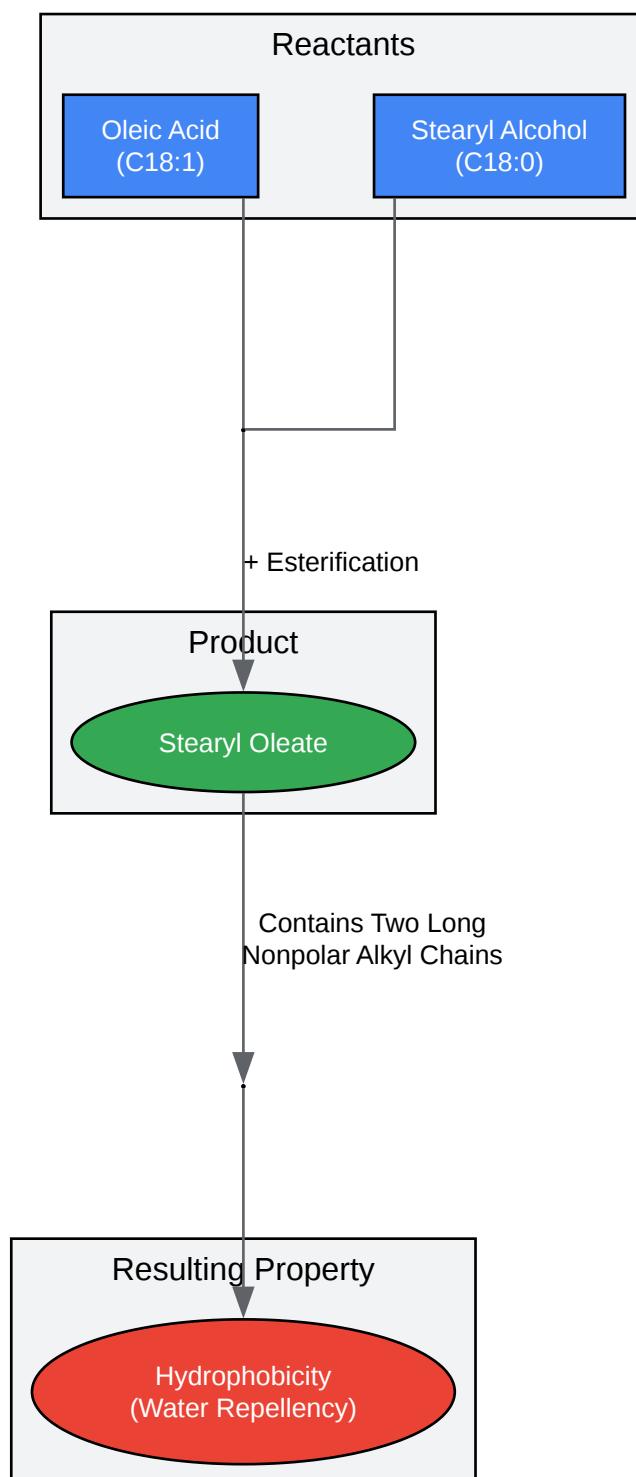
Stearyl oleate's properties are defined by its long, unsaturated fatty acid ester structure. The presence of a double bond in the oleate chain results in a lower melting point compared to its fully saturated analogue, steryl stearate, offering different processing characteristics.

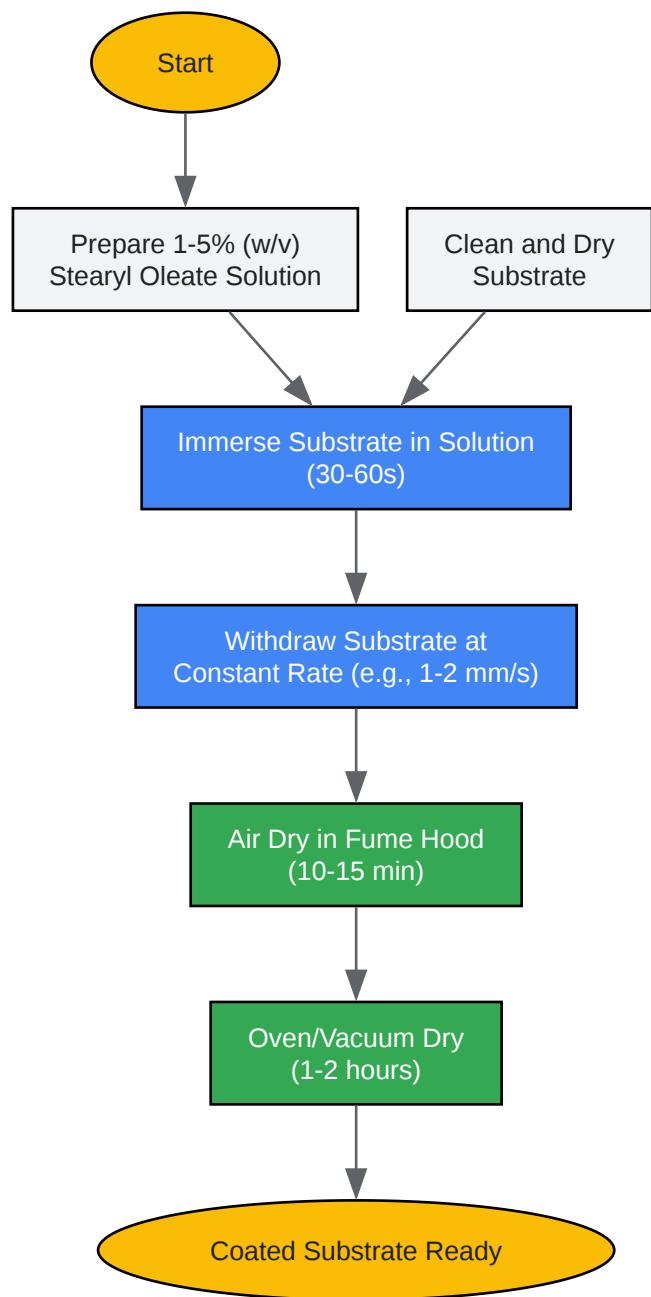
Table 1: Physicochemical Properties of **Stearyl Oleate**

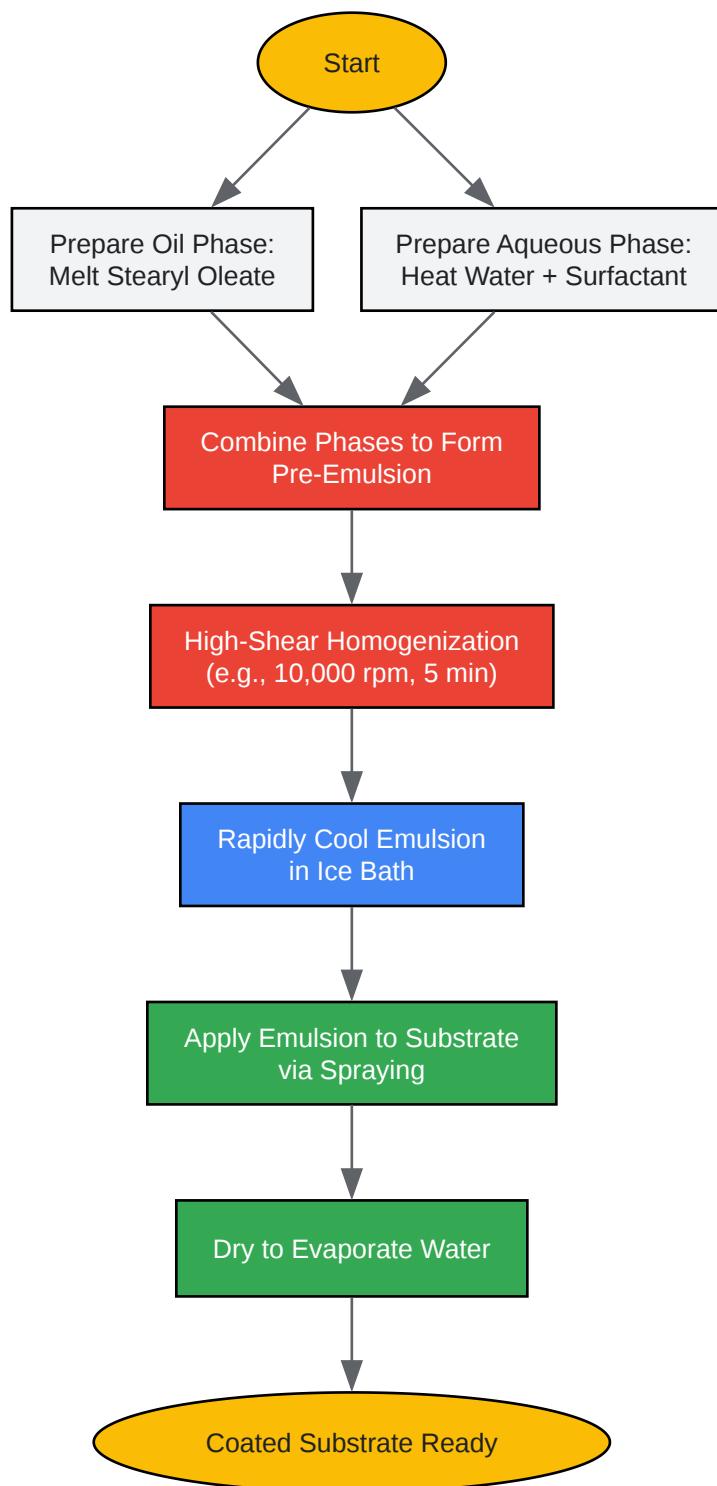
Property	Value	Reference(s)
CAS Number	17673-49-3	
Molecular Formula	C ₃₆ H ₇₀ O ₂	
Molecular Weight	534.94 g/mol	
Synonyms	Octadecyl oleate, Oleic acid stearyl ester	
Physical State	Solid / Waxy Solid at room temperature	
Solubility	Insoluble in water; Soluble in nonpolar organic solvents	N/A

Stearyl Oleate as a Hydrophobic Coating

The hydrophobicity of **stearyl oleate** is derived from its molecular structure. The two long alkyl chains (C18) are nonpolar and thus repel water. This characteristic is fundamental to its function as a coating material for moisture protection and controlling surface interactions. The general relationship between long alkyl chains and hydrophobicity is well-established.







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